

# Isoneochamaejasmin A: A Biflavonoid from the Roots of Stellera chamaejasme

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Compound of Interest		
Compound Name:	Isoneochamaejasmin A	
Cat. No.:	B3030143	Get Quote

An In-depth Technical Guide on its Natural Source, Distribution, and Biological Activity

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Isoneochamaejasmin A** is a naturally occurring biflavonoid that has been identified and isolated from the medicinal plant Stellera chamaejasme L., a member of the Thymelaeaceae family. This plant, also known as "Rui-Xiang-Lang-Du" in traditional Chinese medicine, has a long history of use for various ailments. Biflavonoids, a class of polyphenolic compounds, are known for their diverse pharmacological activities, and **Isoneochamaejasmin A**, along with its isomers and related compounds, has garnered scientific interest for its potential biological effects. This technical guide provides a comprehensive overview of the natural source, distribution, and known biological activities of **Isoneochamaejasmin A**, with a focus on presenting available data in a structured format for researchers and drug development professionals.

### **Natural Source and Distribution**

The primary and thus far only documented natural source of **Isoneochamaejasmin A** is the root of Stellera chamaejasme L.[1][2][3]. This perennial herb is predominantly distributed in the grasslands of Russia, Mongolia, and China[4]. Biflavonoids are considered chemotaxonomically significant within the Thymelaeaceae family, suggesting that related



species may also be potential, yet currently undocumented, sources of **Isoneochamaejasmin A** or similar structures.

While the presence of **Isoneochamaejasmin A** in Stellera chamaejasme is established, specific quantitative data regarding its yield from the plant material is not readily available in the reviewed literature. However, studies on the total flavonoid content in the roots of Stellera chamaejasme have been conducted, providing a general indication of the abundance of this class of compounds.

Table 1: General Flavonoid Content in Stellera chamaejasme

Plant Part	Extraction Method	Total Flavonoid Content (%)	Reference
Roots	Ethanol Extraction	11.21	[5]

Note: This table represents the total flavonoid content and not the specific yield of **Isoneochamaejasmin A**.

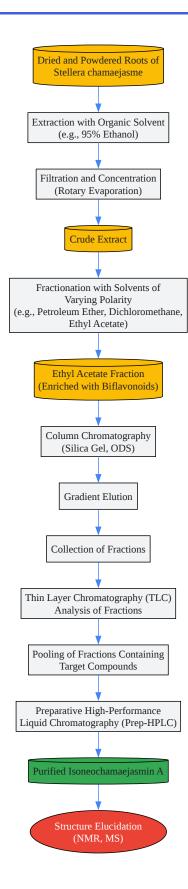
### **Experimental Protocols**

Detailed, step-by-step experimental protocols for the specific isolation and purification of **Isoneochamaejasmin A** are not explicitly detailed in the available literature. However, the general methodologies employed for the isolation of biflavonoids from Stellera chamaejasme are consistently reported as involving various chromatographic techniques.

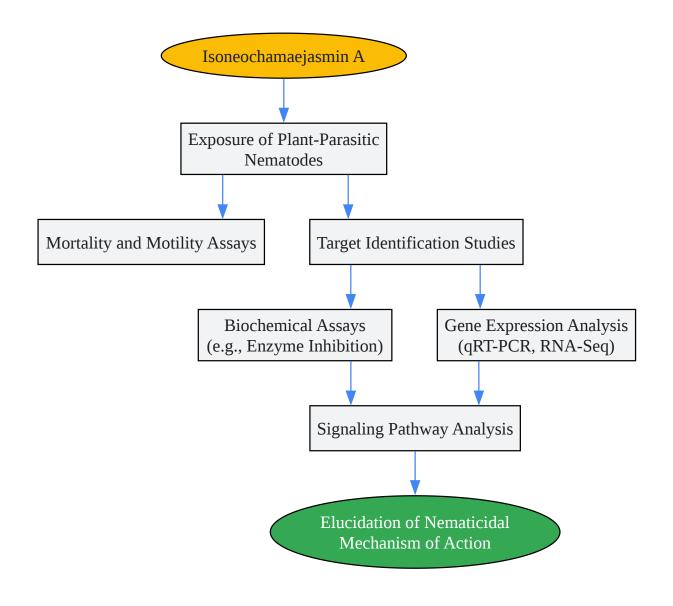
# General Isolation and Purification Workflow for Biflavonoids from Stellera chamaejasme

The following workflow represents a generalized procedure based on methodologies described for the isolation of biflavonoids from Stellera chamaejasme.









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## References

• 1. A new biflavone glucoside from the roots of Stellera chamaejasme - PubMed [pubmed.ncbi.nlm.nih.gov]







- 2. New biflavanones and bioactive compounds from Stellera chamaejasme L PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. espublisher.com [espublisher.com]
- 5. researchgate.net [researchgate.net]
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